

Application Notes and Protocols for K-(D-1-Nal)-FwLL-NH2 TFA

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Compound of Interest

Compound Name: K-(D-1-Nal)-FwLL-NH2 TFA

Cat. No.: B15569281

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For Researchers, Scientists, and Drug Development Professionals

Introduction

K-(D-1-Nal)-FwLL-NH2 TFA is a potent synthetic hexapeptide that acts as a high-affinity inverse agonist for the ghrelin receptor (GHSR), also known as the growth hormone secretagogue receptor.[1][2][3][4] The ghrelin receptor is notable for its high level of constitutive activity, meaning it signals even in the absence of its endogenous ligand, ghrelin.[5][6][7] This basal signaling is implicated in physiological processes such as appetite regulation and energy homeostasis. As an inverse agonist, **K-(D-1-Nal)-FwLL-NH2 TFA** not only blocks the action of agonists but also reduces the constitutive, ligand-independent activity of the receptor.[1][2] Specifically, it has been shown to inhibit the Gq- and G13-dependent signaling pathways that are constitutively activated by the ghrelin receptor.[1][2][3] These characteristics make it a valuable tool for studying the physiological roles of the ghrelin receptor's basal activity and for the development of therapeutics targeting conditions like obesity.

These application notes provide detailed recommendations for the storage, handling, and use of **K-(D-1-Nal)-FwLL-NH2 TFA** in a research setting.

Product Information and Storage Conditions

Proper storage and handling are critical to maintain the stability and activity of **K-(D-1-Nal)-FwLL-NH2 TFA**. The following tables summarize the key properties and recommended storage conditions for this peptide.

Table 1: Peptide Properties

Property	Value
Full Name	K-(D-1-Nal)-FwLL-NH2 Trifluoroacetate
Molecular Formula	C ₅₁ H ₆₇ N ₉ O ₆ (peptide base)
Molecular Weight	902.13 g/mol (peptide base)[3][8][9]
Biological Activity	Ghrelin Receptor (GHSR) Inverse Agonist[1][2][3][4]
Solubility	Soluble in water (up to 2 mg/ml)[3]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C or colder	Long-term (months to years)[3][5][6][9][10][11]	Store in a dry, dark place.[5][10] Avoid moisture.[6][7][10]
0-4°C	Short-term (days to weeks)[9]		
Stock Solution	-20°C or colder	Long-term (months)[6][9]	Aliquot to avoid repeated freeze-thaw cycles.[5][6] Use sterile, pH 5-6 buffers.[6]
0-4°C	Short-term (days to weeks)[9]		

Handling and Reconstitution

Adherence to proper handling procedures will ensure the integrity of the peptide.

Handling Lyophilized Powder

- Before opening the vial, allow it to warm to room temperature in a desiccator. This prevents the condensation of moisture, which can degrade the peptide.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Wear appropriate personal protective equipment (gloves, lab coat, safety glasses) when handling the peptide, as the toxicological properties may not be fully known.[\[11\]](#)
- Weigh the desired amount of peptide quickly in a clean, well-ventilated area.
- Reseal the vial tightly and return it to the recommended storage temperature.

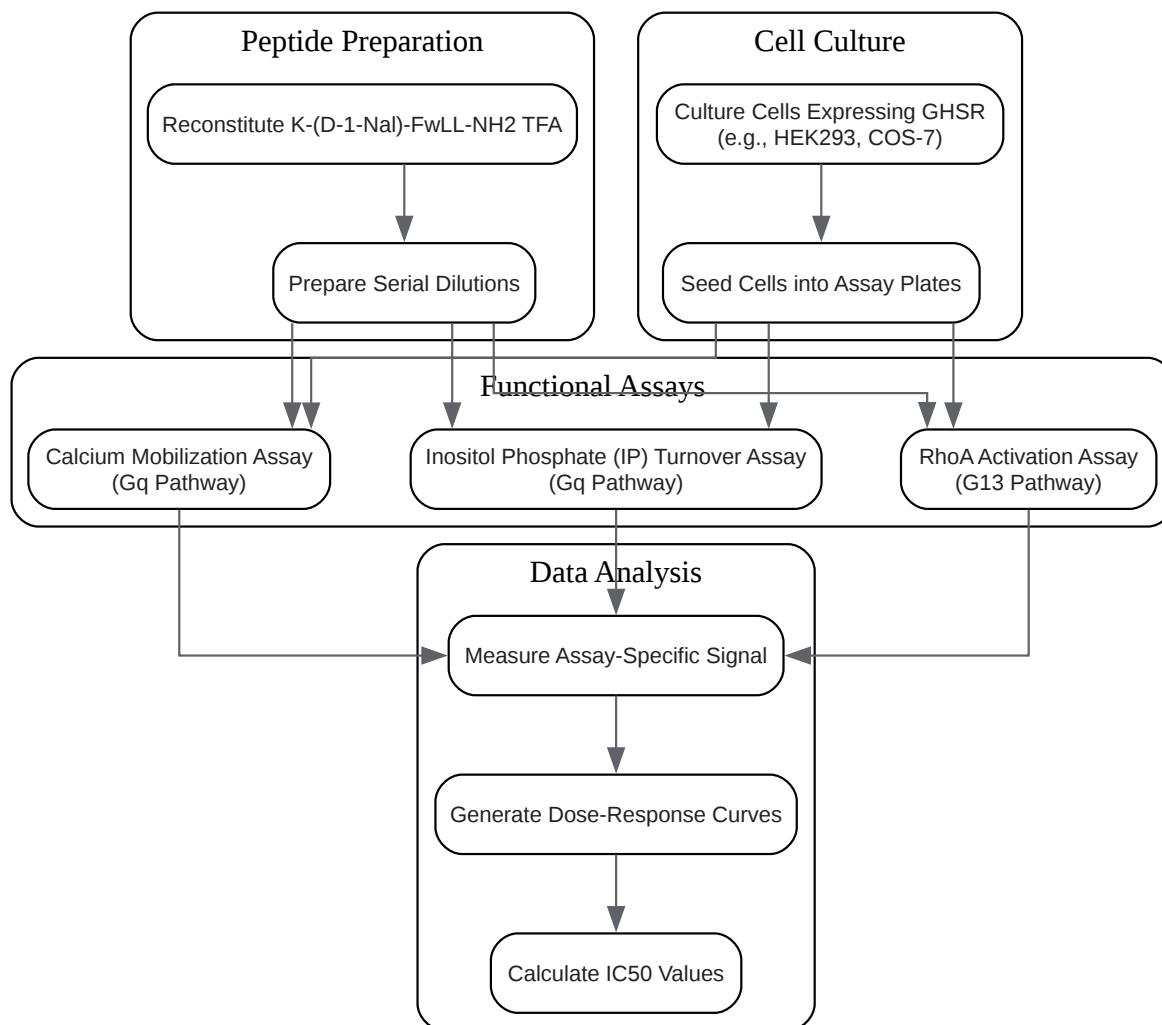
Reconstitution

- Based on the solubility information, sterile distilled water is a suitable solvent.[\[3\]](#) For enhanced stability of the solution, consider using a sterile, slightly acidic buffer (pH 5-6).[\[6\]](#)
- Add the desired volume of solvent to the vial.
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. Avoid excessive warming.[\[7\]](#)
- For long-term storage of the reconstituted peptide, it is highly recommended to prepare single-use aliquots and store them at -20°C or colder to minimize degradation from repeated freeze-thaw cycles.[\[5\]](#)[\[6\]](#)

Experimental Protocols

K-(D-1-Nal)-FwLL-NH2 TFA's inverse agonist activity can be quantified using various in vitro assays that measure the inhibition of the ghrelin receptor's constitutive signaling. Below are detailed protocols for key experiments.

Experimental Workflow



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Caption: General experimental workflow for assessing the inverse agonist activity of **K-(D-1-Nal)-FwLL-NH2 TFA**.

Inositol Phosphate (IP) Turnover Assay

This assay measures the accumulation of inositol phosphates, a downstream product of Gq protein activation of phospholipase C (PLC). As an inverse agonist, **K-(D-1-Nal)-FwLL-NH2**

TFA is expected to decrease the basal levels of IP accumulation in cells expressing the constitutively active ghrelin receptor.

Materials:

- HEK293 or COS-7 cells transiently or stably expressing the human ghrelin receptor.
- Cell culture medium (e.g., DMEM) with supplements.
- myo-[³H]inositol or a suitable fluorescence-based IP detection kit.
- Stimulation buffer (e.g., HBSS with 10 mM LiCl).
- **K-(D-1-Nal)-FwLL-NH2 TFA** stock solution.
- Lysis buffer.
- Scintillation fluid and counter (for radioactive method) or plate reader (for fluorescent method).

Protocol:

- Cell Seeding: Seed ghrelin receptor-expressing cells into 24- or 48-well plates and grow to near confluency.
- Labeling (Radioactive Method): Replace the medium with fresh medium containing myo-[³H]inositol (e.g., 1 µCi/ml) and incubate for 18-24 hours to allow for incorporation into cellular phosphoinositides.
- Pre-incubation: Wash the cells with serum-free medium and pre-incubate with stimulation buffer containing 10 mM LiCl for 15-30 minutes. LiCl inhibits inositol monophosphatase, leading to the accumulation of IPs.
- Treatment: Add varying concentrations of **K-(D-1-Nal)-FwLL-NH2 TFA** to the wells. Include a vehicle control (basal activity) and a positive control with a known ghrelin receptor agonist to determine the maximal response range.
- Incubation: Incubate for 30-60 minutes at 37°C.

- Lysis: Terminate the assay by aspirating the medium and adding ice-cold lysis buffer (e.g., 0.1 M formic acid).
- IP Isolation: Isolate the inositol phosphates using anion-exchange chromatography columns.
- Quantification:
 - Radioactive Method: Add the eluate to scintillation fluid and measure the radioactivity using a scintillation counter.
 - Fluorescent Method: Follow the manufacturer's protocol for the specific kit being used, typically involving the addition of detection reagents and measurement of fluorescence on a plate reader.
- Data Analysis: Plot the IP accumulation against the log concentration of **K-(D-1-Nal)-FwLL-NH2 TFA**. The data should show a dose-dependent decrease in IP levels below the basal (vehicle-treated) level. Calculate the IC₅₀ value from the resulting dose-response curve.

RhoA Activation Assay

This assay measures the activity of the small GTPase RhoA, a downstream effector of G13 signaling. **K-(D-1-Nal)-FwLL-NH2 TFA** should decrease the constitutive activation of RhoA mediated by the ghrelin receptor.

Materials:

- Ghrelin receptor-expressing cells.
- RhoA activation assay kit (containing Rhotekin-RBD beads for pull-down or a G-LISA plate).
- Lysis/wash buffer.
- Protease inhibitors.
- Anti-RhoA antibody.
- SDS-PAGE and Western blotting reagents.

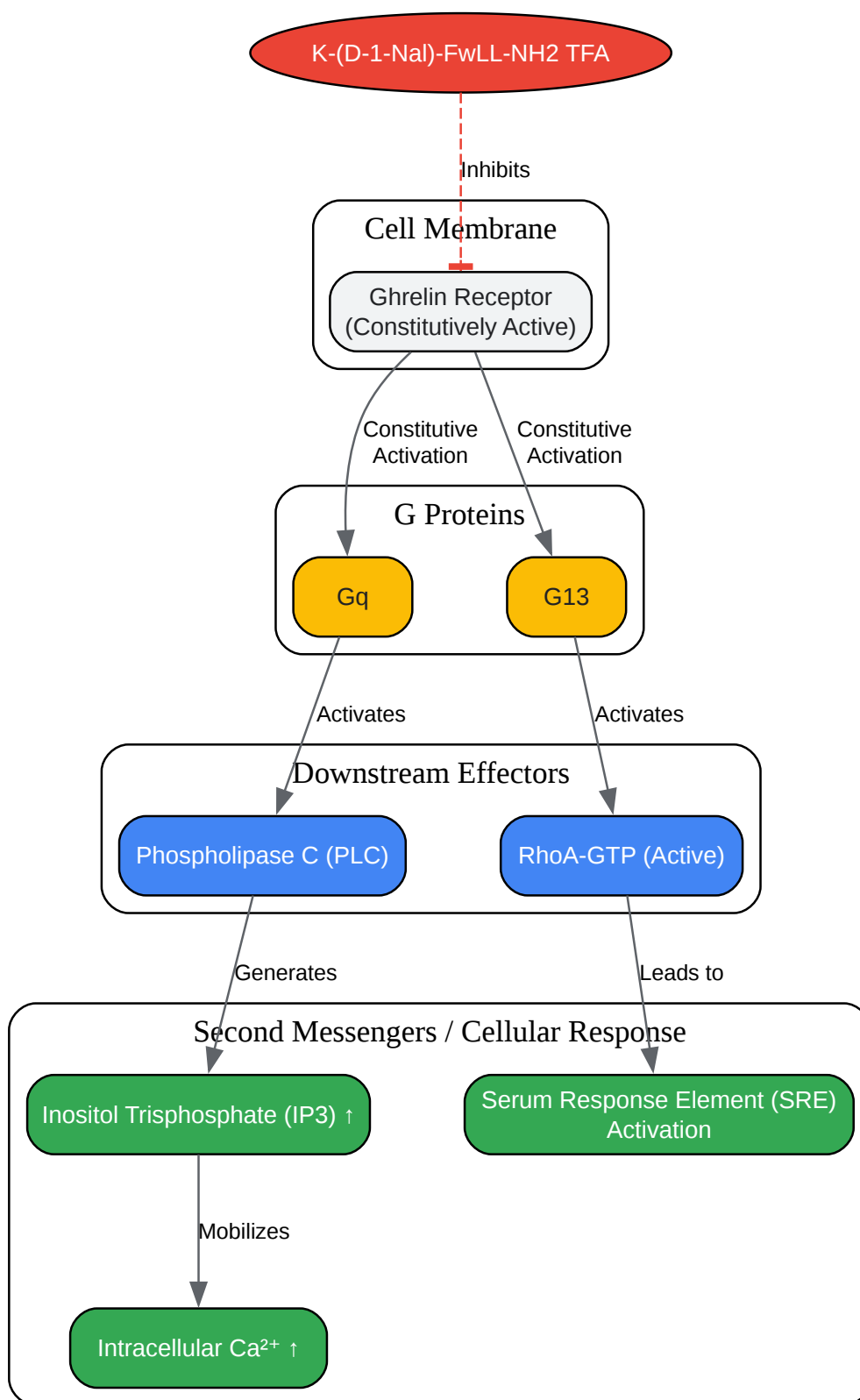
Protocol:

- **Cell Culture and Treatment:** Culture ghrelin receptor-expressing cells to 80-90% confluency. Treat the cells with different concentrations of **K-(D-1-Nal)-FwLL-NH2 TFA** for a predetermined time (e.g., 10-30 minutes).
- **Lysis:** Wash the cells with ice-cold PBS and lyse them with ice-cold lysis buffer containing protease inhibitors.
- **Clarification:** Centrifuge the lysates to pellet cell debris and collect the supernatant.
- **Protein Quantification:** Determine the protein concentration of each lysate to ensure equal loading.
- **Pull-down of Active RhoA:**
 - Incubate a portion of each lysate with Rhotekin-RBD agarose beads, which specifically bind to the active, GTP-bound form of RhoA.
 - Incubate for 1 hour at 4°C with gentle agitation.
- **Washing:** Pellet the beads by centrifugation and wash them several times with wash buffer to remove non-specifically bound proteins.
- **Elution and Western Blotting:**
 - Resuspend the beads in SDS-PAGE sample buffer and boil to elute the bound proteins.
 - Separate the proteins by SDS-PAGE and transfer them to a nitrocellulose or PVDF membrane.
 - Probe the membrane with a primary antibody against RhoA, followed by an appropriate HRP-conjugated secondary antibody.
 - Also, run a Western blot for total RhoA from the initial cell lysates to serve as a loading control.
- **Detection:** Visualize the bands using a chemiluminescence detection system.

- **Data Analysis:** Quantify the band intensities for the active RhoA pull-down and the total RhoA. Normalize the active RhoA signal to the total RhoA signal for each condition. Plot the normalized active RhoA levels against the concentration of **K-(D-1-Nal)-FwLL-NH2 TFA** to observe the dose-dependent inhibition.

Signaling Pathway

K-(D-1-Nal)-FwLL-NH2 TFA exerts its effects by binding to the ghrelin receptor and stabilizing it in an inactive conformation, thereby reducing its constitutive signaling through Gq and G13 proteins.



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Caption: Inhibition of ghrelin receptor constitutive signaling by K-(D-1-Nal)-FwLL-NH2 TFA.

Disclaimer

This product is for research use only and is not intended for diagnostic or therapeutic purposes in humans or animals. Researchers should handle this compound with care, using appropriate safety precautions. The information provided in these application notes is intended as a guide and may require optimization for specific experimental conditions.

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